

# An In-depth Technical Guide to the Stereochemistry of 1,2'-O-dimethylguanosine

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## Compound of Interest

Compound Name: 1,2'-O-dimethylguanosine

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stereochemistry of **1,2'-O-dimethylguanosine** ( $m^1Gm$ ), a modified nucleoside found in transfer RNA (tRNA). The document details its structural features, plausible synthetic routes, expected analytical data, and biological significance, collating available information for researchers in drug development and the life sciences.

## Introduction to 1,2'-O-dimethylguanosine

**1,2'-O-dimethylguanosine** is a post-transcriptionally modified RNA nucleoside. It is a derivative of guanosine with two methyl groups: one at the N1 position of the guanine base and another at the 2'-hydroxyl group of the ribose sugar.<sup>[1]</sup> This modification imparts a fixed positive charge on the purine ring and influences the local conformation of the RNA strand.<sup>[1]</sup> Found in the tRNA of various organisms,  $m^1Gm$  plays a role in maintaining the structural integrity and function of these molecules, which are crucial for protein synthesis.<sup>[2][3]</sup>

## Stereochemical Configuration

While a definitive crystal structure for **1,2'-O-dimethylguanosine** is not readily available in the public domain, its stereochemistry can be confidently inferred from the well-established structures of its constituent modifications: N1-methylguanosine and 2'-O-methylguanosine.

The ribose sugar in naturally occurring nucleosides, including guanosine, adopts a specific enantiomeric form, D-ribose. The glycosidic bond that connects the guanine base to the ribose is in the  $\beta$ -configuration. Therefore, the expected systematic IUPAC name for **1,2'-O-dimethylguanosine** is 2-amino-9-[(2R,3R,4R,5R)-4-hydroxy-5-(hydroxymethyl)-3-methoxyoxolan-2-yl]-1-methyl-1H-purin-6(9H)-one.

The key stereochemical features are:

- **Ribose Moiety:** The ribose sugar is expected to have the D-configuration, with the following stereocenters: (2R, 3R, 4R, 5R).
- **Glycosidic Bond:** The bond between the N9 of the guanine base and the C1' of the ribose sugar is in the  $\beta$ -anomeric configuration.
- **2'-O-methylation:** This modification introduces a methoxy group at the 2' position of the ribose. This methylation influences the sugar pucker equilibrium, favoring the C3'-endo conformation, which is characteristic of A-form RNA helices.<sup>[4]</sup> This conformational preference contributes to the stability of the RNA structure.<sup>[5][6]</sup>
- **N1-methylation:** The methylation at the N1 position of the guanine base introduces a permanent positive charge and steric bulk. This modification is crucial for translational fidelity by preventing frameshift errors during protein synthesis.<sup>[1]</sup>

Below is a diagram illustrating the expected stereochemistry of **1,2'-O-dimethylguanosine**.

Caption: Expected stereochemical structure of **1,2'-O-dimethylguanosine**.

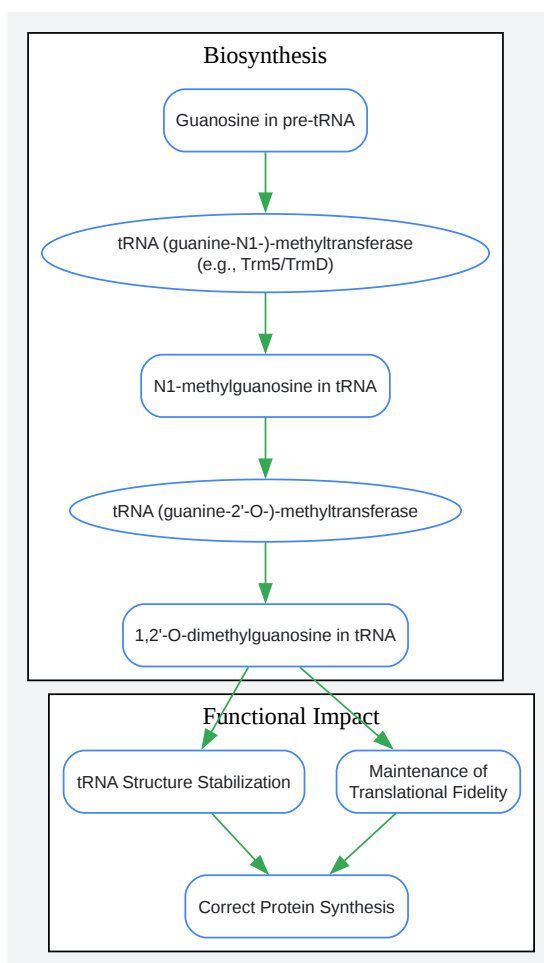
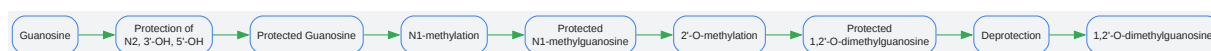
## Synthesis Protocols

A direct, optimized synthesis protocol for **1,2'-O-dimethylguanosine** is not extensively documented. However, a plausible synthetic route can be designed by combining established methods for N1-methylation of guanosine and 2'-O-methylation of ribonucleosides. The synthesis would likely proceed through a multi-step process involving protection of reactive groups, followed by sequential methylation and deprotection.

## Proposed Synthetic Workflow:

A potential synthetic pathway could involve the following key steps:

- Protection of Guanosine: Protection of the exocyclic amine (N<sup>2</sup>) and the hydroxyl groups (3' and 5') of the ribose is necessary to ensure selective methylation.
- N1-methylation: Introduction of a methyl group at the N1 position of the protected guanine base.
- 2'-O-methylation: Methylation of the 2'-hydroxyl group of the protected ribose.
- Deprotection: Removal of all protecting groups to yield the final product, **1,2'-O-dimethylguanosine**.



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## References

- 1. N1-Methylguanosine - Wikipedia [en.wikipedia.org]
- 2. N2-methylguanosine and N2, N2-dimethylguanosine in cytosolic and mitochondrial tRNAs [agris.fao.org]
- 3. Frontiers | N2-methylguanosine and N2, N2-dimethylguanosine in cytosolic and mitochondrial tRNAs [frontiersin.org]
- 4. academic.oup.com [academic.oup.com]
- 5. 2'-O-methylation - Wikipedia [en.wikipedia.org]
- 6. What Is 2'-O-Methylation and How to Detect It - CD Genomics [rna.cd-genomics.com]
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